

# An In-depth Technical Guide on 2-amino-4,6-dimethylnicotinamide

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## Compound of Interest

**Compound Name:** 2-Amino-4,6-dimethylpyridine-3-carboxamide

**Cat. No.:** B1266787

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## Abstract

This technical guide provides a comprehensive overview of the chemical compound 2-amino-4,6-dimethylnicotinamide. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. This document details the fundamental chemical and physical properties of the compound, supported by available data. While specific experimental protocols for its synthesis and detailed biological activity were not found in the provided search results, this guide presents its known characteristics and provides a visualization of its chemical structure.

## Chemical Identity and Properties

2-amino-4,6-dimethylnicotinamide is a substituted pyridine derivative. The core structure is a nicotinamide, which is a pyridine ring with a carboxamide group at position 3. This specific compound is further substituted with an amino group at position 2 and two methyl groups at positions 4 and 6.

## Chemical Identifiers

A summary of the key chemical identifiers for 2-amino-4,6-dimethylnicotinamide is presented in the table below.

Identifier	Value	Source
CAS Number	7144-20-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N <sub>3</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	NSC 73573	<a href="#">[1]</a>
MDL Number	MFCD00138572	<a href="#">[2]</a>
SMILES	O=C(C1=C(C)C=C(C)N=C1N) N	<a href="#">[2]</a>

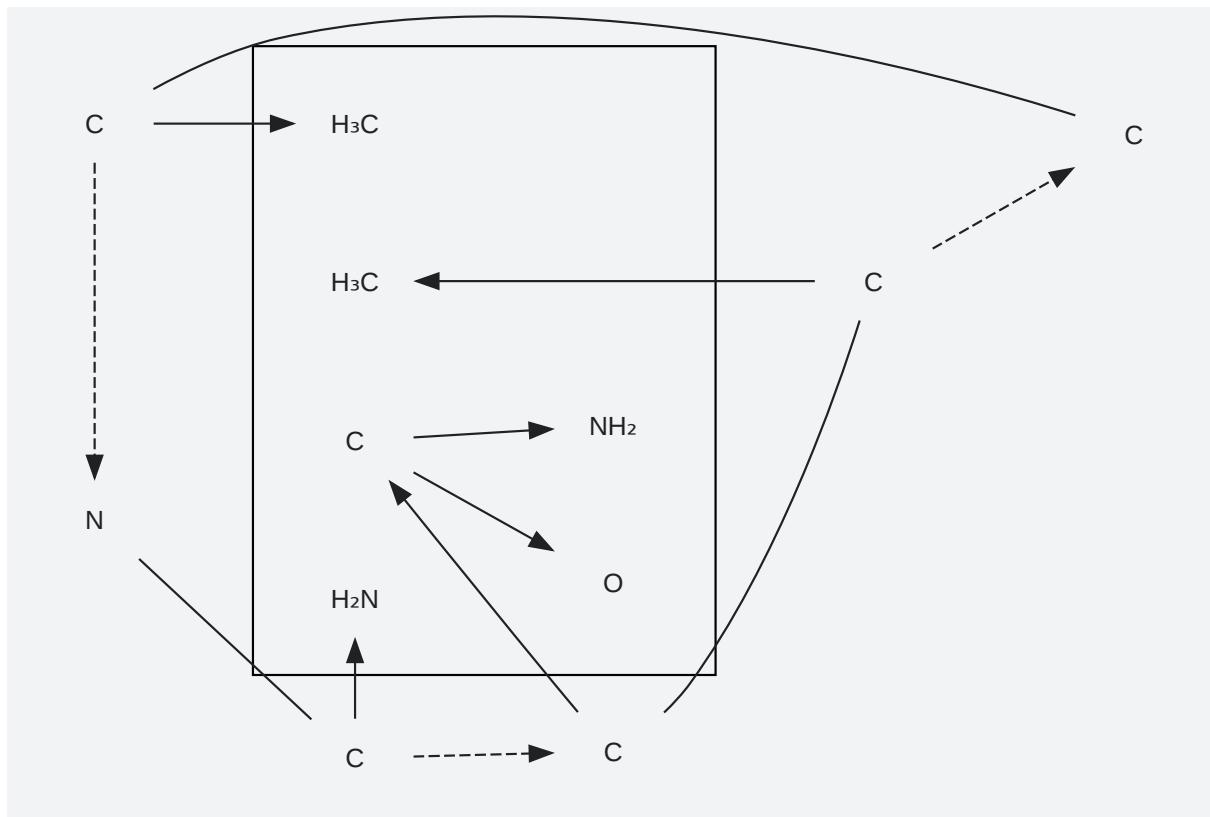
## Physicochemical Properties

The fundamental physicochemical properties of the compound are crucial for its handling, formulation, and potential biological interactions.

Property	Value	Source
Molecular Weight	165.19 g/mol	<a href="#">[2]</a>
Purity	>98%	<a href="#">[1]</a> <a href="#">[3]</a>

## Chemical Structure

The two-dimensional chemical structure of 2-amino-4,6-dimethylnicotinamide is depicted below. The diagram illustrates the arrangement of the pyridine ring, the amino and carboxamide functional groups, and the methyl substituents.



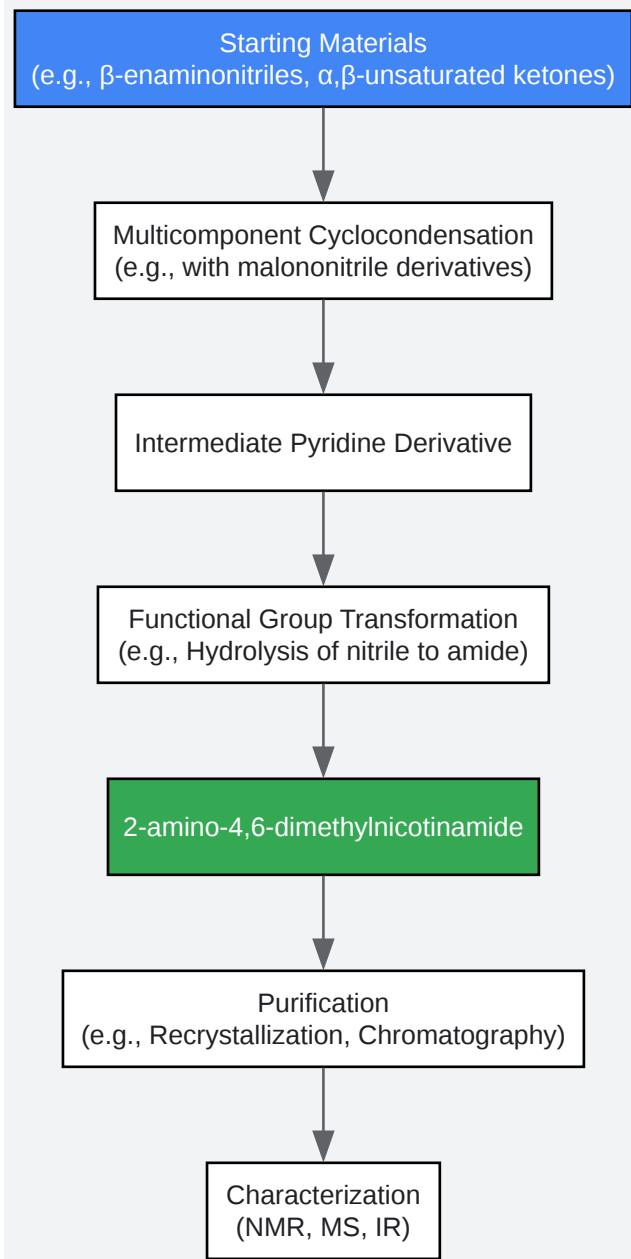
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Caption: 2D structure of 2-amino-4,6-dimethylnicotinamide.

## Synthesis and Experimental Protocols

Detailed experimental protocols for the specific synthesis of 2-amino-4,6-dimethylnicotinamide were not available in the search results. However, the synthesis of related nicotinamide and nicotinonitrile derivatives often follows established multi-component reaction pathways. For instance, the synthesis of 2-amino-4,6-diphenylnicotinonitriles involves a two-step process starting from acetophenones and aldehydes to form chalcones, which are then reacted with malononitrile and ammonium acetate.<sup>[4][5]</sup> Another approach for synthesizing related pyridine structures involves the use of 3-aminocrotonitrile as a starting material.<sup>[6]</sup>

A generalized workflow for the potential synthesis of substituted 2-aminonicotinamides based on common organic synthesis strategies is visualized below.



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Caption: Generalized synthetic workflow for 2-aminonicotinamide derivatives.

## Biological Activity and Signaling Pathways

There is currently no specific information available in the provided search results regarding the biological activity or the signaling pathways associated with 2-amino-4,6-dimethylnicotinamide. However, related compounds, such as 2-amino-4,6-diphenylnicotinonitriles, have been investigated for various biological activities, including antimicrobial, antiproliferative, and

enzyme inhibitory potential.[4] For instance, certain derivatives have shown cytotoxicity against breast cancer cell lines.[4][5] These findings suggest that the 2-aminonicotinamide scaffold is of interest in medicinal chemistry, though the specific activity of the dimethyl-substituted compound remains to be elucidated.

Due to the lack of specific data on the signaling pathways for 2-amino-4,6-dimethylnicotinamide, a corresponding diagram cannot be provided at this time. Further research would be required to determine its biological targets and mechanism of action.

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